

# Solubility of Yellow AB in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: Yellow AB

Cat. No.: B1669018

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## Abstract

**Yellow AB**, also known as Solvent Yellow 5 and 1-phenylazo-2-naphthylamine, is an azo dye with historical use in various applications. Its solubility in organic solvents is a critical parameter for its application in non-aqueous systems, including inks, coatings, and specialized laboratory procedures. This technical guide provides a comprehensive overview of the known solubility characteristics of **Yellow AB** in organic solvents, outlines a detailed experimental protocol for the precise quantitative determination of its solubility, and presents a visual workflow to aid in experimental design. While extensive quantitative solubility data for **Yellow AB** is not widely published, this guide compiles available qualitative information and provides comparative data for structurally similar azo dyes to offer valuable insights for researchers.

## Introduction

**Yellow AB** (CAS No. 85-84-7) is a monoazo dye characterized by a phenylazo group attached to a naphthylamine moiety.<sup>[1][2]</sup> Its chemical structure lends it a distinct color and dictates its physicochemical properties, most notably its solubility. Understanding the solubility of **Yellow AB** in various organic solvents is paramount for its effective use in research and development, enabling proper solvent selection for synthesis, purification, formulation, and analytical applications. This guide aims to be a foundational resource for professionals requiring detailed information on the solubility of this compound.

## Solubility Profile of Yellow AB

Comprehensive quantitative solubility data for **Yellow AB** in a wide range of organic solvents is scarce in publicly available literature. However, qualitative descriptions and some quantitative data for its solubility in water are available.

### Qualitative Solubility

**Yellow AB** is consistently reported as being soluble in several organic solvents while being practically insoluble in water.<sup>[1][3]</sup> The available qualitative data is summarized in the table below.

Solvent Class	Specific Solvents	Solubility Description
Alcohols	Ethanol	Soluble (dissolves to form an orange solution) <sup>[1][2]</sup>
Halogenated Hydrocarbons	Carbon Tetrachloride	Soluble <sup>[3]</sup>
Carboxylic Acids	Acetic Acid	Soluble <sup>[3]</sup>
Oils	Vegetable Oils	Soluble <sup>[3]</sup>
Water	Practically Insoluble <sup>[3]</sup>	

### Quantitative Solubility Data

To date, only the water solubility of **Yellow AB** has been quantitatively reported in the available literature.

Solvent	Temperature (°C)	Solubility
Water	37	0.3 mg/L

Note: This value, while for an aqueous system, provides a baseline for its low polarity.

### Solubility of Structurally Similar Azo Dyes

In the absence of extensive quantitative data for **Yellow AB**, examining the solubility of other solvent-soluble azo dyes can provide useful comparative insights. The following table presents solubility data for other "Solvent" class dyes in various organic solvents.

Dye Name (C.I. Name)	Solvent	Temperature (°C)	Solubility (g/L)
Solvent Green 5	Acetone	20	2.2
Dichloromethane	20	18.9	
Ethylalcohol	20	1.4	
Methylbenzene	20	3.92	
Solvent Yellow 56	Chloroform	Not Specified	Sparingly Soluble
DMSO	Not Specified	Slightly Soluble (with sonication)	
Solvent Yellow 160:1	Acetone	Not Specified	
Butyl Acetate	Not Specified	15.9	
Dichloromethane	Not Specified	500	
Ethylalcohol	Not Specified	1.7	
Methylbenzene	Not Specified	75.9	
Solvent Yellow 33	Acetone	Not Specified	
Benzene	Not Specified	Soluble	
Chloroform	Not Specified	Soluble	
Toluene	Not Specified	Soluble	
Alcohol	Not Specified	Slightly Soluble	

Disclaimer: This data is for comparative purposes only and may not be fully representative of the solubility of **Yellow AB**.

# Experimental Protocol for Solubility Determination: The Shake-Flask Method

For researchers requiring precise solubility data for **Yellow AB** in specific organic solvents, the equilibrium shake-flask method is a robust and widely accepted technique. This protocol outlines the steps to determine the saturation solubility of **Yellow AB** at a given temperature.

## Objective

To determine the quantitative solubility of **Yellow AB** in a selected organic solvent at a specified temperature (e.g., 25 °C).

## Materials

- **Yellow AB** (high purity)
- Selected organic solvent(s) (analytical grade)
- Glass vials with screw caps or ground-glass stoppers
- Orbital shaker or incubator with shaking capabilities
- Constant temperature bath or incubator
- Syringe filters (e.g., 0.45 µm PTFE)
- Volumetric flasks and pipettes
- Analytical balance
- UV-Vis spectrophotometer or High-Performance Liquid Chromatography (HPLC) system

## Procedure

- Preparation of a Saturated Solution:
  - Add an excess amount of solid **Yellow AB** to several glass vials. The presence of undissolved solid at the end of the equilibration period is crucial.

- Accurately pipette a known volume of the organic solvent into each vial.
- Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a constant temperature shaker bath set to the desired temperature.
  - Agitate the vials for a predetermined period (typically 24 to 72 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute. Preliminary experiments may be needed to determine the optimal equilibration time.
- Sample Separation:
  - After equilibration, allow the vials to stand undisturbed at the constant temperature for a sufficient time to allow the excess solid to settle.
  - Carefully withdraw a sample of the supernatant using a syringe.
  - Immediately filter the sample through a syringe filter into a clean, dry container. This step is critical to remove all undissolved particles.
- Quantification:
  - Accurately dilute the filtered, saturated solution with the same organic solvent to a concentration that falls within the linear range of the chosen analytical method (UV-Vis or HPLC).
  - Prepare a series of standard solutions of **Yellow AB** of known concentrations in the same solvent.
  - Generate a calibration curve by measuring the absorbance (UV-Vis) or peak area (HPLC) of the standard solutions.
  - Analyze the diluted sample solution using the same analytical method and determine its concentration from the calibration curve.
- Calculation of Solubility:

- Calculate the solubility (S) of **Yellow AB** in the organic solvent using the following formula, accounting for the dilution factor:

$$S \text{ (g/L)} = C \times DF$$

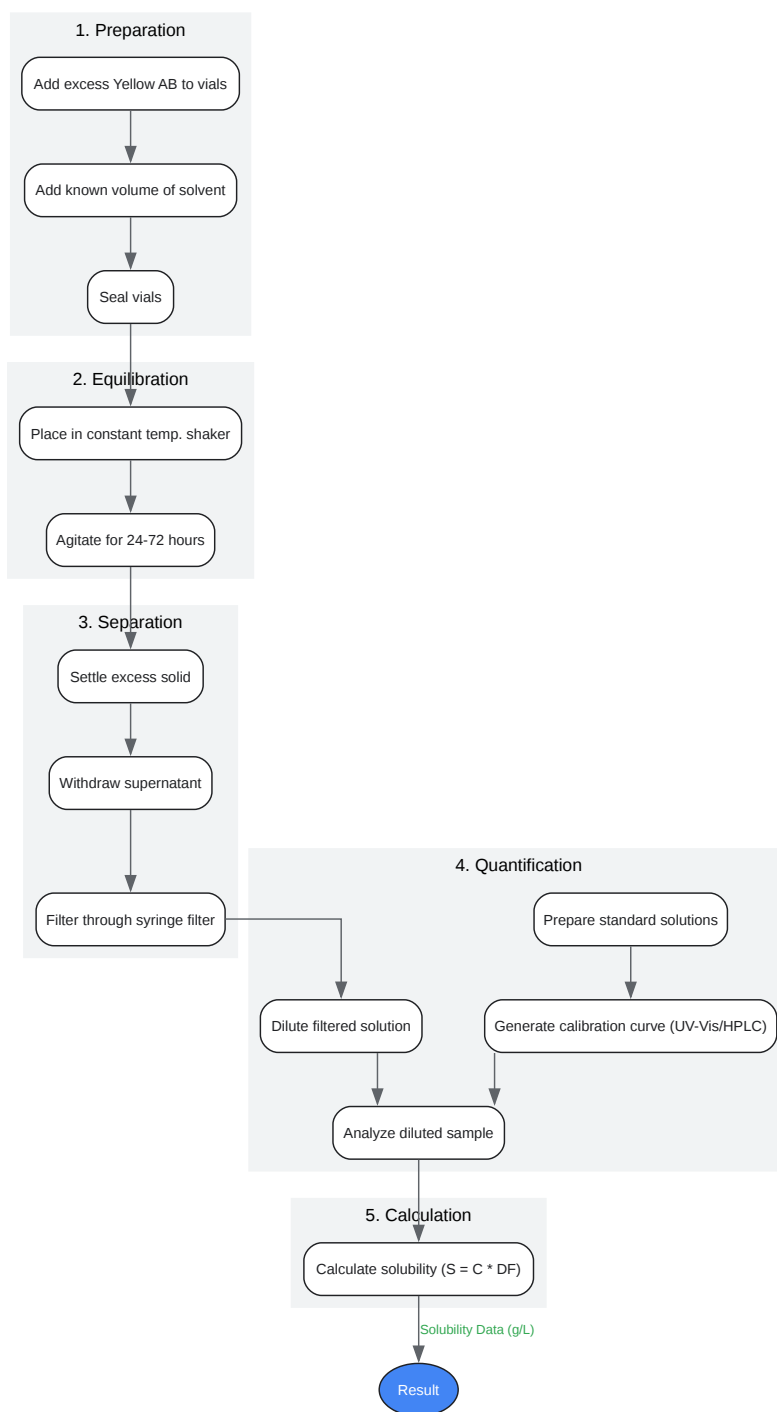
Where:

- C is the concentration of the diluted solution determined from the calibration curve (in g/L).
- DF is the dilution factor.

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the shake-flask method for determining the solubility of **Yellow AB**.

Workflow for Shake-Flask Solubility Determination

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Caption: Workflow for Shake-Flask Solubility Determination.

## Conclusion

While **Yellow AB** is qualitatively known to be soluble in several common organic solvents, a comprehensive set of quantitative solubility data remains to be published. This technical guide serves as a central repository of the available information and provides a detailed, actionable protocol for researchers to determine these crucial parameters in their own laboratories. The provided experimental workflow and comparative data for similar azo dyes offer a solid foundation for any research or development activities involving **Yellow AB** in organic media. Accurate solubility data is essential for reproducible scientific outcomes and the successful formulation of products containing this dye.

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## References

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